

Technical Guide: 2,3,5,6-Tetrafluorothiophenol (CAS 769-40-4)

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Compound of Interest

Compound Name: 2,3,5,6-Tetrafluorobenzenethiol

Cat. No.: B1205216

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical properties and known applications of the compound with CAS number 769-40-4, identified as 2,3,5,6-Tetrafluorothiophenol. While primarily utilized as a chemical intermediate and derivatizing agent in synthetic and analytical chemistry, this document will focus on its role in a significant biomedical application: the therapeutic drug monitoring of the chemotherapeutic agent busulfan.

Chemical and Physical Properties

2,3,5,6-Tetrafluorothiophenol, also known as **2,3,5,6-Tetrafluorobenzenethiol**, is a fluorinated aromatic thiol.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	769-40-4	[1][2][3]
Molecular Formula	C ₆ H ₂ F ₄ S	[1][2][3]
Molecular Weight	182.14 g/mol	[1][3]
Appearance	Clear colorless to pale yellow liquid	[4]
Boiling Point	152-153 °C (lit.)	[2][4]
Density	1.53 g/mL at 25 °C (lit.)	[2]
Refractive Index	n ₂₀ /D 1.4865 (lit.)	[4]
Flash Point	119 °F	[2]
InChI Key	IGOGJHYWSOZGAE-UHFFFAOYSA-N	
SMILES	<chem>Fc1cc(F)c(F)c(S)c1F</chem>	

Synthesis

2,3,5,6-Tetrafluorothiophenol is typically synthesized from hexafluorobenzene. One common method involves the reaction of hexafluorobenzene with sodium hydrosulfide.

Biological Activity and Mechanism of Action

Extensive literature searches did not yield any evidence of intrinsic biological activity or a defined mechanism of action for 2,3,5,6-Tetrafluorothiophenol as a standalone compound. Its primary relevance in a biological context is its application as a derivatizing agent for the quantitative analysis of other biologically active molecules.

Application in Therapeutic Drug Monitoring of Busulfan

The most significant and well-documented application of 2,3,5,6-Tetrafluorothiophenol in a biomedical context is its use as a derivatizing agent for the quantification of busulfan in plasma

samples. Busulfan is a potent alkylating agent used in high-dose chemotherapy regimens prior to hematopoietic stem cell transplantation. Due to its narrow therapeutic index and high inter-individual pharmacokinetic variability, therapeutic drug monitoring is crucial to optimize efficacy and minimize toxicity.

2,3,5,6-Tetrafluorothiophenol reacts with busulfan to form a stable derivative that is amenable to analysis by gas chromatography-mass spectrometry (GC-MS) and high-performance liquid chromatography (HPLC).[5]

Experimental Protocol: Quantification of Busulfan in Plasma

The following is a generalized protocol based on published methodologies for the derivatization and analysis of busulfan using 2,3,5,6-Tetrafluorothiophenol.[5]

5.1.1. Materials

- Plasma samples from patients treated with busulfan
- Busulfan standard
- Internal standard (e.g., busulfan-d8)
- 2,3,5,6-Tetrafluorothiophenol
- Ethyl acetate (extraction solvent)
- Toluene (re-extraction solvent)
- Deionized water
- Vortex mixer
- Centrifuge
- GC-MS or HPLC system

5.1.2. Sample Preparation and Extraction

- To a 1 mL plasma sample, add the internal standard.
- Perform a liquid-liquid extraction by adding 5 mL of ethyl acetate.
- Vortex the mixture for 2 minutes.
- Centrifuge at 3000 rpm for 10 minutes to separate the layers.
- Transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a stream of nitrogen.

5.1.3. Derivatization

- Reconstitute the dried extract with a solution of 2,3,5,6-Tetrafluorothiophenol in a suitable solvent.
- Incubate the mixture at a specific temperature and for a set duration to allow the derivatization reaction to complete. The reaction results in the formation of di-TFTP-butane.
- After incubation, perform a re-extraction with toluene.

5.1.4. Chromatographic Analysis

- Inject an aliquot of the final toluene extract into the GC-MS or HPLC system.
- For GC-MS analysis, monitor for the specific ions corresponding to the derivatized busulfan and the internal standard.
- For HPLC analysis, use a suitable column and mobile phase to achieve separation, with detection typically by UV or mass spectrometry.

5.1.5. Quantification

- Generate a standard curve by analyzing busulfan standards of known concentrations that have undergone the same extraction and derivatization procedure.

- Determine the concentration of busulfan in the plasma samples by comparing the peak area ratio of the analyte to the internal standard against the standard curve.

Experimental Workflow



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Caption: Workflow for the quantification of busulfan in plasma using 2,3,5,6-Tetrafluorothiophenol derivatization.

Signaling Pathways

There is no information available in the scientific literature to suggest that 2,3,5,6-Tetrafluorothiophenol directly modulates any specific signaling pathways. Its utility is as a chemical tool for the analysis of other compounds.

Conclusion

2,3,5,6-Tetrafluorothiophenol (CAS 769-40-4) is a fluorinated chemical with well-defined physical and chemical properties. While it is primarily used as a building block in organic synthesis, it has a critical application in the biomedical field as a derivatizing agent. Its role in the therapeutic drug monitoring of the chemotherapeutic agent busulfan is essential for personalized medicine in oncology. Currently, there is no evidence to support any direct biological activity or interaction with cellular signaling pathways for this compound. Future research may explore the biological properties of more complex molecules synthesized using 2,3,5,6-Tetrafluorothiophenol as a starting material.

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References

- 1. 2,3,5,6-四氟苯硫酚 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 3. 2,3,5,6-Tetrafluorothiophenol [webbook.nist.gov]
- 4. 2,3,5,6-Tetrafluoro-4-(trifluoromethyl)benzenethiol | C7HF7S | CID 619538 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,3,5,6-テトラフルオロベンゼンチオール 97% | Sigma-Aldrich [sigmaaldrich.com]
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